

butamirate citrate side effects and contraindications

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Compound Focus: Butamirate

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Butamirate Citrate: Side Effects

The adverse reactions associated with **butamirate** citrate are typically mild and transient. The table below summarizes the documented side effects and their estimated frequencies where available.

Side Effect	Frequency / Category	Details / Additional Context
Drowsiness / Somnolence	Common [1] [2] [3]	Affects the nervous system; may impact the ability to drive or operate machinery.
Dizziness	Common [1] [2] [3]	Affects the nervous system.
Nausea	Common [1] [2] [3]	A gastrointestinal disturbance.
Diarrhea	Common [1] [2] [3]	A gastrointestinal disturbance.
Rash / Urticaria	Less Common / Allergic [1] [3] [4]	Includes itchy skin rash and hives, potentially as part of a hypersensitivity reaction.

Side Effect	Frequency / Category	Details / Additional Context
Hypersensitivity Reactions	Rare / Frequency Unknown [1] [3]	Can include skin reactions, swelling, severe dizziness, and difficulty breathing [2].
Headache	Less Common [2]	Generally mild and manageable.
Dry Mouth	Less Common [2]	Generally mild and manageable.
Vomiting	Less Common [4]	A gastrointestinal disturbance.
Severe Side Effects (e.g., liver function abnormalities)	Very Rare [2]	May include symptoms like jaundice, dark urine, or severe abdominal pain.

A large observational study in Hungary, which evaluated over 3,000 patients, supports this safety profile, finding that adverse events were reported in only **0.5% to 1% of patients** and were non-serious [5].

Butamirate Citrate: Contraindications and Precautions

Contraindications are conditions or factors that serve as a reason to withhold a medical treatment. The key contraindications and precautions for **butamirate** citrate are listed in the table below.

Category	Contraindication / Precaution
Hypersensitivity	Contraindicated in patients with known allergy to butamirate citrate or any component of the formulation [3] [4].
Pregnancy	Contraindicated during the first trimester. Use in the second and third trimesters should only be on the advice of a doctor [3] [4].
Breastfeeding	Contraindicated; should not be used while breastfeeding [3] [4].
Pediatric Population	Contraindicated in children under 2 years of age due to a lack of safety data [6]. Some formulations (e.g., a specific 7.5mg/5ml syrup) are contraindicated in

Category	Contraindication / Precaution
	children and adolescents under 18 years [3]. For other formulations, dosage varies by age and weight [4].
Concomitant Medications	Use with caution alongside other CNS depressants (e.g., sedatives, tranquilizers) and alcohol , as it may enhance drowsiness and dizziness [1] [6]. Avoid concurrent use with other cough suppressants, particularly expectorants , as this can lead to a dangerous accumulation of secretions in the lungs [1] [3].
Underlying Health Conditions	Use with caution in patients with hepatic or renal impairment , as they may be more prone to side effects [1] [3].
Driving & Operating Machinery	Caution is advised, as the drug can cause drowsiness and dizziness [1] [3] [4].

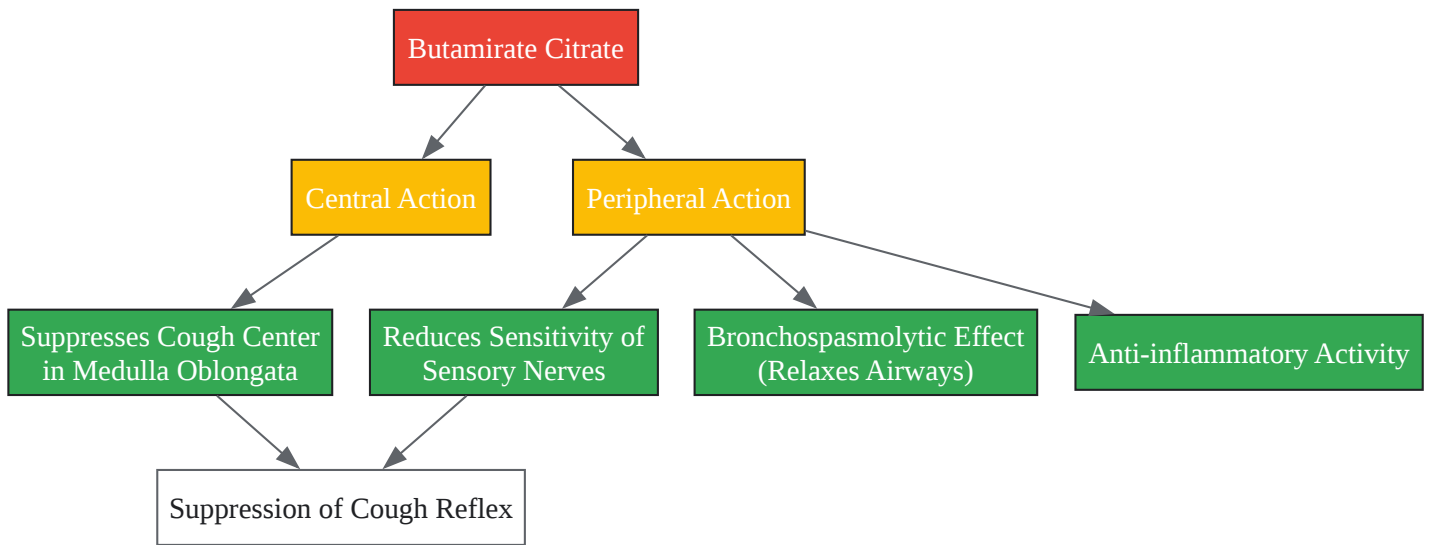
Pharmacological Profile and Experimental Data

For researchers, a deeper understanding of the drug's properties and evidence base is crucial.

Mechanism of Action

Butamirate citrate is a non-narcotic antitussive that acts **centrally** by suppressing the cough center located in the **medulla oblongata** [6] [7]. One study identified that it binds with high affinity to the dextromethorphan-binding site in the guinea pig brain [7]. Additionally, it has documented **peripheral effects**, including **bronchospasmolytic** (airway-relaxing) and **anti-inflammatory** activity [1].

This dual mechanism can be visualized in the following pathway:



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Pharmacokinetics

The pharmacokinetic properties of **butamirate** citrate contribute to its clinical profile [1]:

- **Absorption:** Rapidly and completely absorbed after oral administration. The time to peak plasma concentration for the syrup formulation is approximately **1.5 hours**.
- **Distribution:** It is highly bound to plasma proteins (approximately **95%**).
- **Metabolism:** It is metabolized via hydrolysis into two primary metabolites: 2-phenylbutyric acid and diethylaminoethoxyethanol.
- **Elimination:** The metabolites are excreted via urine. The elimination half-life is reported to be about **6 hours**.

Supporting Clinical Evidence

The large Hungarian study [5] provides a robust real-world evidence model:

- **Methodology:** A post-marketing surveillance study based on the evaluation of **3,215** patient questionnaires provided by **276** general practitioners and pulmonologists.

- **Inclusion Criteria:** Responses were only included if the physician, practice details, and therapeutic indication were precisely identifiable, and if the patient returned for at least one control visit.
- **Findings:** The study confirmed the drug's primary use for cough due to acute lower respiratory tract infections and its rare incidence (0.5-1%) of non-serious adverse events.

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